

Application Notes and Protocols for JNJ-27141491 in Mouse Models

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Compound of Interest

Compound Name: JNJ-27141491

Cat. No.: B1244925

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **JNJ-27141491**, a noncompetitive antagonist of the human C-C chemokine receptor 2 (CCR2), in preclinical mouse models.

Introduction

JNJ-27141491 is a potent and selective antagonist of the human CCR2 receptor, playing a crucial role in modulating inflammatory responses by inhibiting the recruitment of monocytes and other immune cells.^[1] It is important to note that **JNJ-27141491** is selective for human CCR2 and does not exhibit significant activity on the murine ortholog.^[1] Consequently, in vivo studies investigating the efficacy of this compound necessitate the use of transgenic mouse models in which the murine Ccr2 gene has been replaced with its human counterpart (hCCR2 knock-in mice).

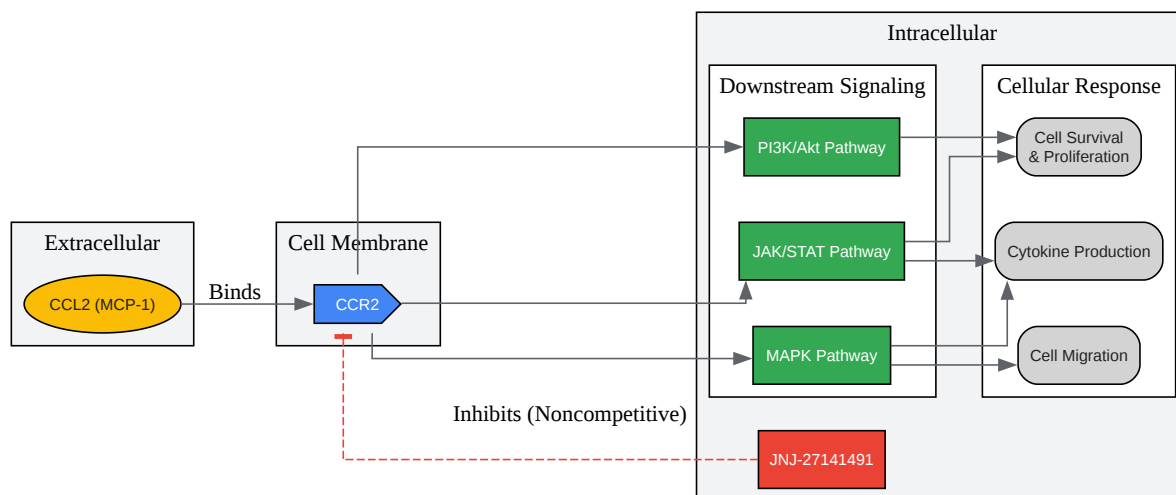
Data Presentation

Table 1: In Vivo Dosage of JNJ-27141491 in Mouse Models

Mouse Model	Strain Background	Dosage	Administration Route	Dosing Regimen	Reference
Monocyte and Neutrophil Recruitment	C57BL/6 (hCCR2 Knock-in)	5 - 40 mg/kg	Oral	Once daily (q.d.) or twice daily (b.i.d.)	[1]
Experimental Autoimmune Encephalomyelitis (EAE)	C57BL/6 (hCCR2 Knock-in)	20 mg/kg	Oral	Once daily (q.d.) for the duration of the study	[1]

Signaling Pathway

JNJ-27141491 acts as a noncompetitive antagonist of CCR2. The binding of chemokines, primarily CCL2 (also known as MCP-1), to CCR2 on the surface of immune cells triggers a cascade of intracellular signaling events. These pathways, including the JAK/STAT, PI3K/Akt, and MAPK pathways, are integral to cellular processes such as survival, proliferation, migration, and the production of inflammatory cytokines. By blocking CCR2, **JNJ-27141491** effectively inhibits these downstream signaling events, thereby reducing the inflammatory response.



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CCR2 Signaling Pathway and Inhibition by **JNJ-27141491**.

Experimental Protocols

Protocol 1: Oral Administration of **JNJ-27141491**

This protocol describes the preparation and oral administration of **JNJ-27141491** to mice.

Materials:

- **JNJ-27141491**
- Vehicle (e.g., 0.5% (w/v) Methocel E4M in sterile water)
- Sterile water
- Weighing scale

- Mortar and pestle (optional, for homogenization)
- Magnetic stirrer and stir bar
- 1.5 mL microcentrifuge tubes or appropriate vials
- Oral gavage needles (20-22 gauge, with a ball tip)
- 1 mL syringes

Procedure:

- Vehicle Preparation:
 - Prepare a 0.5% (w/v) solution of Methocel E4M in sterile water.
 - Slowly add the Methocel powder to the water while stirring continuously with a magnetic stirrer to avoid clumping.
 - Stir until the Methocel is completely dissolved and the solution is clear. This may take several hours.
- **JNJ-27141491** Formulation:
 - Calculate the required amount of **JNJ-27141491** and vehicle based on the desired dose and the number of animals to be treated. A typical dosing volume for oral gavage in mice is 5-10 mL/kg.
 - Weigh the calculated amount of **JNJ-27141491**.
 - Levigate the powder with a small amount of the vehicle to form a smooth paste, if necessary.
 - Gradually add the remaining vehicle while continuously stirring to ensure a homogenous suspension.
- Oral Gavage Administration:

- Gently restrain the mouse.
- Measure the distance from the tip of the mouse's nose to the last rib to estimate the correct insertion depth for the gavage needle.
- Draw the prepared **JNJ-27141491** suspension into a 1 mL syringe fitted with an appropriate oral gavage needle.
- Carefully insert the gavage needle into the esophagus and gently advance it to the predetermined depth.
- Slowly administer the suspension.
- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any signs of distress.

Protocol 2: Monocyte and Neutrophil Recruitment Model

This protocol is adapted from studies investigating the anti-inflammatory effects of **JNJ-27141491**.^[1]

Animals:

- Transgenic mice with the murine *Ccr2* gene replaced by the human *CCR2* gene (hCCR2 knock-in), on a C57BL/6 background.

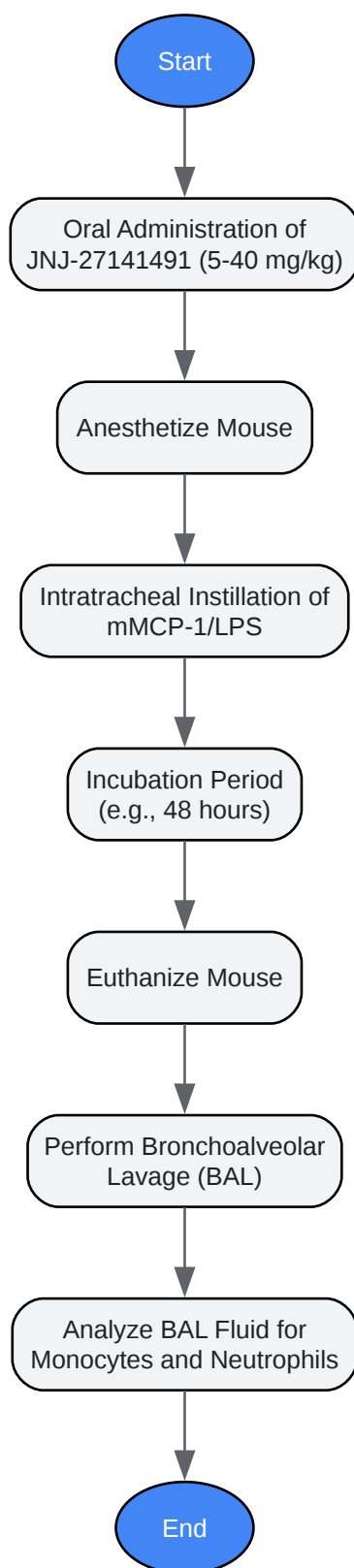
Materials:

- **JNJ-27141491** (formulated as described in Protocol 1)
- Murine monocyte chemoattractant protein-1 (mMCP-1/CCL2)
- Lipopolysaccharide (LPS)
- Sterile, pyrogen-free saline
- Anesthesia (e.g., isoflurane or ketamine/xylazine)

- Intratracheal instillation device

Procedure:

- Drug Administration:
 - Administer **JNJ-27141491** orally at doses ranging from 5 to 40 mg/kg, either once or twice daily. The final dose should be administered a few hours before the intratracheal challenge.
- Intratracheal Instillation:
 - Anesthetize the mice.
 - Prepare a solution of mMCP-1 and LPS in sterile saline.
 - Intratracheally instill the mMCP-1/LPS solution into the lungs of the mice. A typical volume for intratracheal instillation in mice is 25-50 μ L.[2]
- Bronchoalveolar Lavage (BAL):
 - At a predetermined time point after instillation (e.g., 48 hours), euthanize the mice.
 - Perform a bronchoalveolar lavage by instilling and retrieving a known volume of sterile saline or PBS into the lungs.
- Cell Analysis:
 - Centrifuge the collected BAL fluid to pellet the cells.
 - Resuspend the cell pellet and perform a total cell count.
 - Prepare cytopsin slides and stain with a differential stain (e.g., Wright-Giemsa) to determine the number of monocytes and neutrophils.



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Experimental Workflow for the Monocyte Recruitment Model.

Protocol 3: Experimental Autoimmune Encephalomyelitis (EAE) Model

This protocol outlines the induction of EAE and treatment with **JNJ-27141491**.^[1]

Animals:

- Transgenic hCCR2 knock-in mice on a C57BL/6 background.

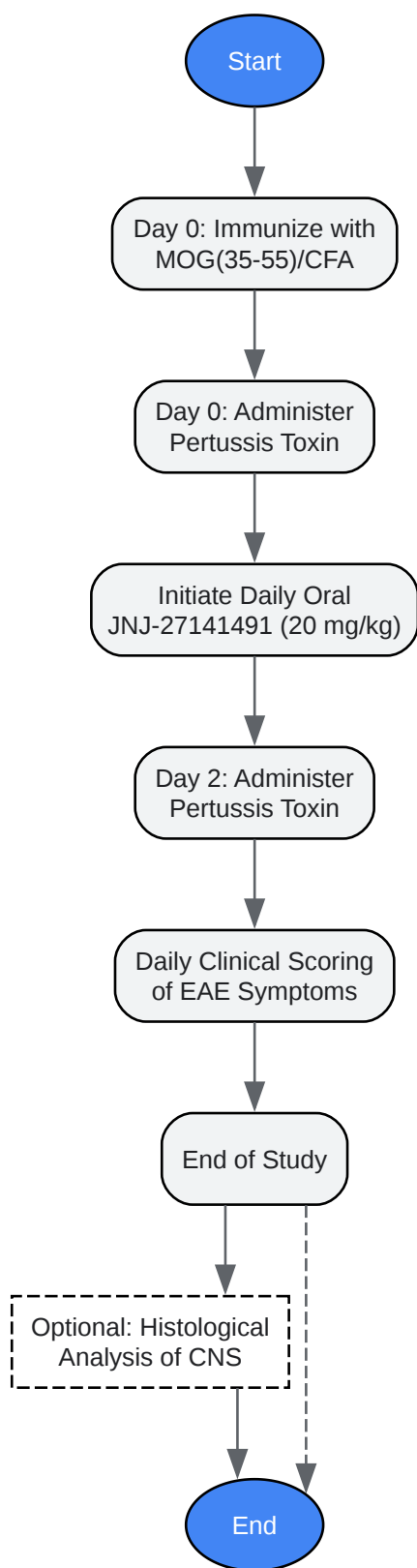
Materials:

- **JNJ-27141491** (formulated as described in Protocol 1)
- Myelin Oligodendrocyte Glycoprotein 35-55 (MOG₃₅₋₅₅) peptide
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Pertussis toxin
- Sterile PBS

Procedure:

- EAE Induction:
 - On day 0, immunize mice subcutaneously with an emulsion of MOG₃₅₋₅₅ peptide in CFA.
 - Administer pertussis toxin intraperitoneally on day 0 and day 2 post-immunization.
- Drug Administration:
 - Begin daily oral administration of **JNJ-27141491** at 20 mg/kg. Treatment can be initiated prophylactically (at the time of immunization) or therapeutically (at the onset of clinical signs).
- Clinical Scoring:

- Monitor the mice daily for clinical signs of EAE and score them based on a standardized scale (e.g., 0: no signs; 1: limp tail; 2: hind limb weakness; 3: hind limb paralysis; 4: forelimb paralysis; 5: moribund).
- Histological Analysis (Optional):
 - At the end of the study, perfuse the mice and collect the brain and spinal cord for histological analysis to assess inflammation and demyelination.



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Experimental Workflow for the EAE Model.

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- 2. Non-invasive Intratracheal Instillation in Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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